

# 2,4,6-Trimethylbenzylamine CAS number

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## Compound of Interest

Compound Name: 2,4,6-Trimethylbenzylamine

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An In-depth Technical Guide to **2,4,6-Trimethylbenzylamine**

## CAS Number: 40393-99-5

This technical guide provides a comprehensive overview of **2,4,6-Trimethylbenzylamine**, a versatile organic compound utilized in various fields of chemical synthesis and research. The document details its chemical and physical properties, synthesis methodologies, key applications, and safety information, tailored for researchers, scientists, and professionals in drug development.

## Compound Identification and Properties

**2,4,6-Trimethylbenzylamine**, also known as mesitylmethanamine, is an aromatic amine characterized by a benzylamine core with three methyl group substitutions at the 2, 4, and 6 positions of the benzene ring.<sup>[1]</sup> This substitution pattern imparts significant steric bulk, which influences its reactivity and applications.<sup>[1]</sup>

## Chemical and Physical Data

The fundamental properties of **2,4,6-Trimethylbenzylamine** are summarized in the table below.

Property	Value	Source
CAS Number	40393-99-5	[1][2][3]
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N	[1][2]
Molecular Weight	149.23 g/mol	[1][2]
IUPAC Name	(2,4,6-trimethylphenyl)methanamine	[1]
Synonyms	1-Mesitylmethanamine, Mesitylmethanamine	[2][3]
Appearance	Clear yellow liquid	[2]
Boiling Point	232 °C (approx.) / 246.46 °C at 760 mmHg	[1][2]
Density	0.943 g/cm <sup>3</sup>	[2]
Refractive Index	1.536 - 1.538	[1][2]
Flash Point	102.404 °C	[2]
InChI Key	DGSRAILDFBJNQI- UHFFFAOYSA-N	[1]
SMILES	<chem>CC1=CC(=C(C(=C1)C)CN)C</chem>	[1]

## Synthesis and Experimental Protocols

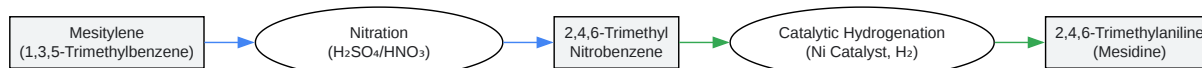
The synthesis of **2,4,6-Trimethylbenzylamine** can be achieved through several established chemical routes. The selection of a particular method may depend on the availability of starting materials, desired yield, and purity.

### Synthesis via Nitration and Reduction of Mesitylene

A primary method for synthesizing the related compound 2,4,6-trimethylaniline (mesidine) involves the nitration of mesitylene (1,3,5-trimethylbenzene) followed by a reduction step, which provides a pathway to the benzylamine derivative.[4]

### Experimental Protocol:

- Nitration of Mesitylene:
  - Mesitylene is reacted with a nitrating mixture, typically composed of sulfuric acid ( $\text{H}_2\text{SO}_4$ ) and nitric acid ( $\text{HNO}_3$ ) in a weight ratio of approximately 75-80:20-25.[4]
  - The reaction temperature is maintained at 20-25 °C to yield 2,4,6-trimethyl nitrobenzene. [4]
- Catalytic Hydrogenation (Reduction):
  - The resulting 2,4,6-trimethyl nitrobenzene is subjected to catalytic hydrogenation.
  - A Nickel (Ni) catalyst is commonly used for this reduction.[4]
  - The hydrogenation is carried out under pressure (1-3 MPa) and at an elevated temperature (90-170 °C).[4]
  - This process reduces the nitro group to an amine, yielding 2,4,6-trimethylaniline. Further functional group manipulation would be required to arrive at the benzylamine.



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Caption: Synthesis pathway for a key precursor.

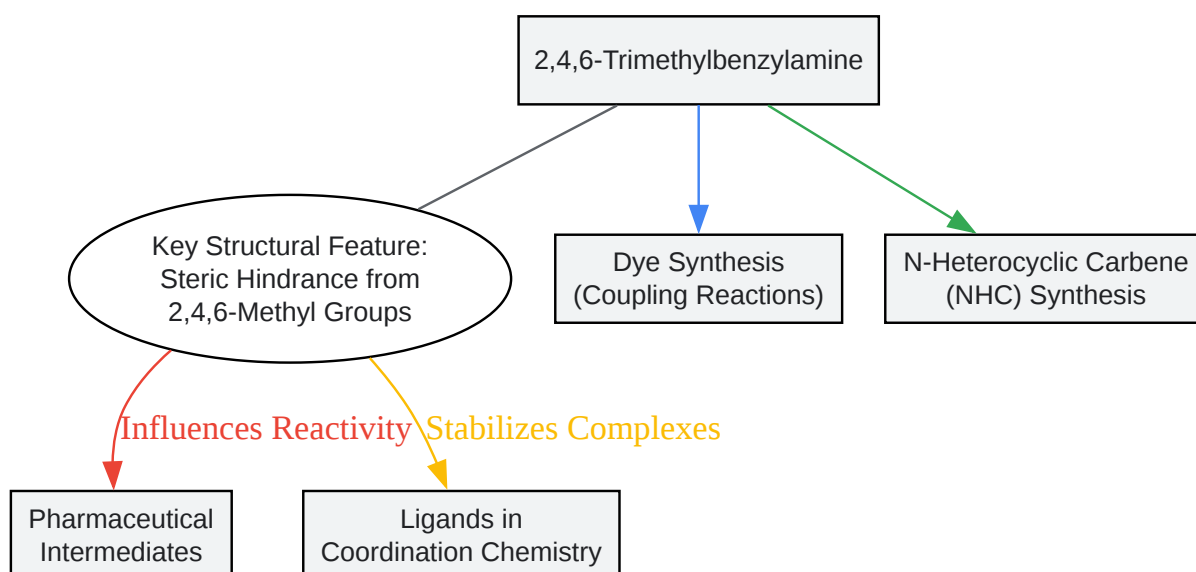
## Other Synthetic Routes

- Alkylation of Aniline: This method involves the alkylation of aniline using trimethylchloromethane under basic conditions.[1]
- Reduction of Nitriles: Synthesis can also be achieved by the reduction of the corresponding cyanomesitylene (2,4,6-trimethylbenzonitrile) via catalytic hydrogenation.[1]

## Applications in Research and Drug Development

The unique structure of **2,4,6-Trimethylbenzylamine** makes it a valuable intermediate and building block in several areas of chemical science.

- **Pharmaceutical Synthesis:** The compound serves as a precursor for pharmaceutical intermediates and active pharmaceutical ingredients (APIs).[1][5] Its derivatives are explored in the development of new drugs.
- **Dye Manufacturing:** It is used as a precursor in the synthesis of various dyes due to its ability to participate in coupling reactions.[1]
- **Coordination Chemistry:** In chemical research, it functions as a ligand in coordination chemistry.[1] The steric hindrance provided by the methyl groups can stabilize specific metal complexes.
- **N-Heterocyclic Carbene (NHC) Synthesis:** It is involved in the synthesis of N-heterocyclic carbenes, which are important organocatalysts.[1]
- **Electrophilic Aminations:** Related structures, O-2,4,6-trimethylbenzoyl hydroxylamines, are used in transition-metal-free electrophilic amination reactions to produce polyfunctional tertiary amines.[6]



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Caption: Structure-application relationships.

## Safety and Handling

**2,4,6-Trimethylbenzylamine** is associated with significant health hazards and requires careful handling in a laboratory setting.

## GHS Hazard Classification

The compound is classified under the Globally Harmonized System (GHS) with the following primary hazards.

Hazard Class	GHS Code	Description	Source
Acute Toxicity, Oral	H301	Toxic if swallowed	[3]
Skin Corrosion/Irritation	H314 / H315	Causes severe skin burns and eye damage / Causes skin irritation	[3]
Serious Eye Damage/Irritation	H318 / H319	Causes serious eye damage / Causes serious eye irritation	[3]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	[3]

Signal Word: Danger[3]

Precautionary Statements (selection):

- P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth.[7]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[7]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]

Researchers should always consult the full Safety Data Sheet (SDS) before handling this chemical and use appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, while working in a well-ventilated fume hood.

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